

Application of Everolimus-d4 in whole blood sample analysis.

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Compound of Interest

Compound Name: Everolimus-d4

Cat. No.: B10778681

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An Application Note for the Quantitative Analysis of Everolimus in Human Whole Blood using **Everolimus-d4** by LC-MS/MS

Introduction

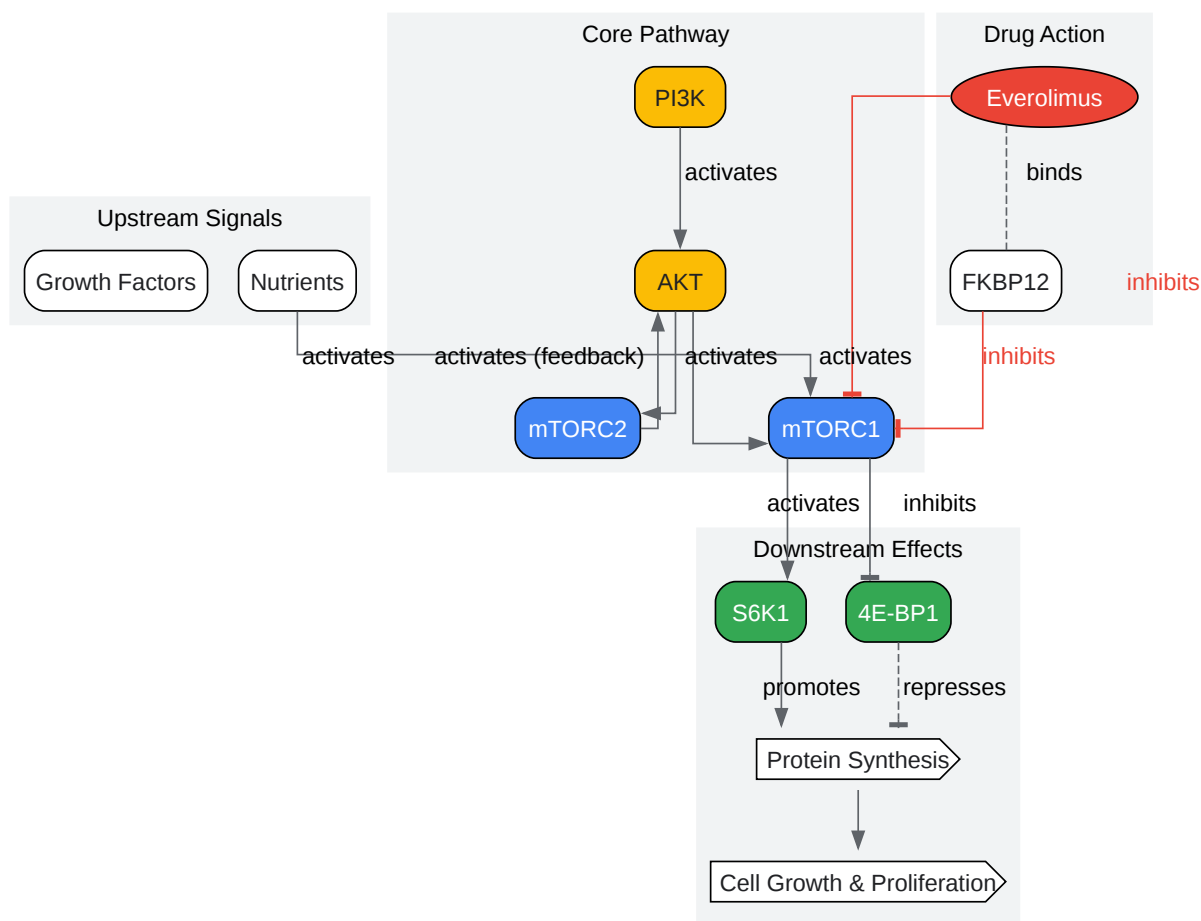
Everolimus is a potent immunosuppressant and anti-proliferative agent, critical in post-transplant care to prevent organ rejection and in oncology for treating various cancers. It functions by inhibiting the mammalian target of rapamycin (mTOR), a key kinase in cellular regulation.^[1] Due to its narrow therapeutic window and significant pharmacokinetic variability among individuals, therapeutic drug monitoring (TDM) is essential to optimize dosage, ensuring efficacy while minimizing toxicity.^{[2][3]}

Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the gold standard for quantifying everolimus in whole blood due to its high sensitivity and specificity. The use of a stable isotope-labeled internal standard, such as **Everolimus-d4**, is crucial for accurate and precise measurement. **Everolimus-d4** mimics the chemical and physical properties of the native drug, co-eluting chromatographically and exhibiting similar ionization efficiency. This allows it to effectively compensate for variations in sample preparation, matrix effects, and instrument response, leading to a robust and reliable assay.

This document provides a detailed protocol for the analysis of everolimus in whole blood samples using **Everolimus-d4** as an internal standard, along with method validation data and a description of the relevant biological pathway.

Mechanism of Action: mTOR Signaling Pathway

Everolimus exerts its therapeutic effects by targeting the mTOR signaling pathway. It first forms a complex with the intracellular protein FKBP12.^[1] This everolimus-FKBP12 complex then binds to and inhibits the mTOR Complex 1 (mTORC1), a central regulator of cell growth, proliferation, and metabolism.^[1] The inhibition of mTORC1 disrupts the phosphorylation of its downstream targets, S6 kinase 1 (S6K1) and 4E-binding protein 1 (4E-BP1), which ultimately leads to a reduction in protein synthesis and arrests the cell cycle.^[1] This antiproliferative effect is key to its function in preventing the rejection of transplanted organs and inhibiting tumor growth.



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Caption: Everolimus inhibits the mTORC1 signaling pathway.

Experimental Protocol: Whole Blood Analysis

This protocol describes a common method for everolimus quantification using protein precipitation followed by LC-MS/MS analysis.

1. Materials and Reagents

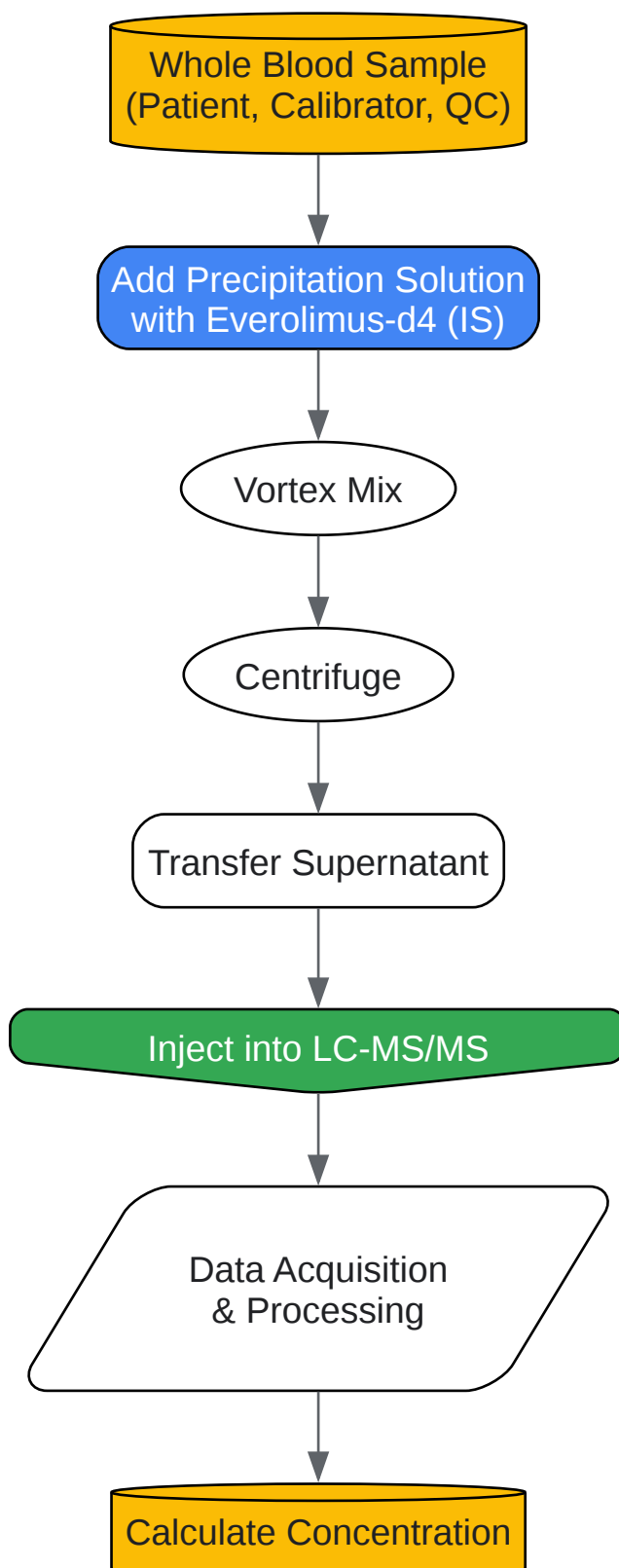
- Analytes: Everolimus analytical standard, **Everolimus-d4** (Internal Standard, IS)
- Solvents: Methanol (LC-MS grade), Acetonitrile (LC-MS grade), Water (LC-MS grade)
- Reagents: Zinc Sulfate, Ammonium Bicarbonate, Formic Acid, Ammonium Acetate
- Blood: Drug-free human whole blood (for calibrators and QCs), patient samples collected in EDTA tubes.

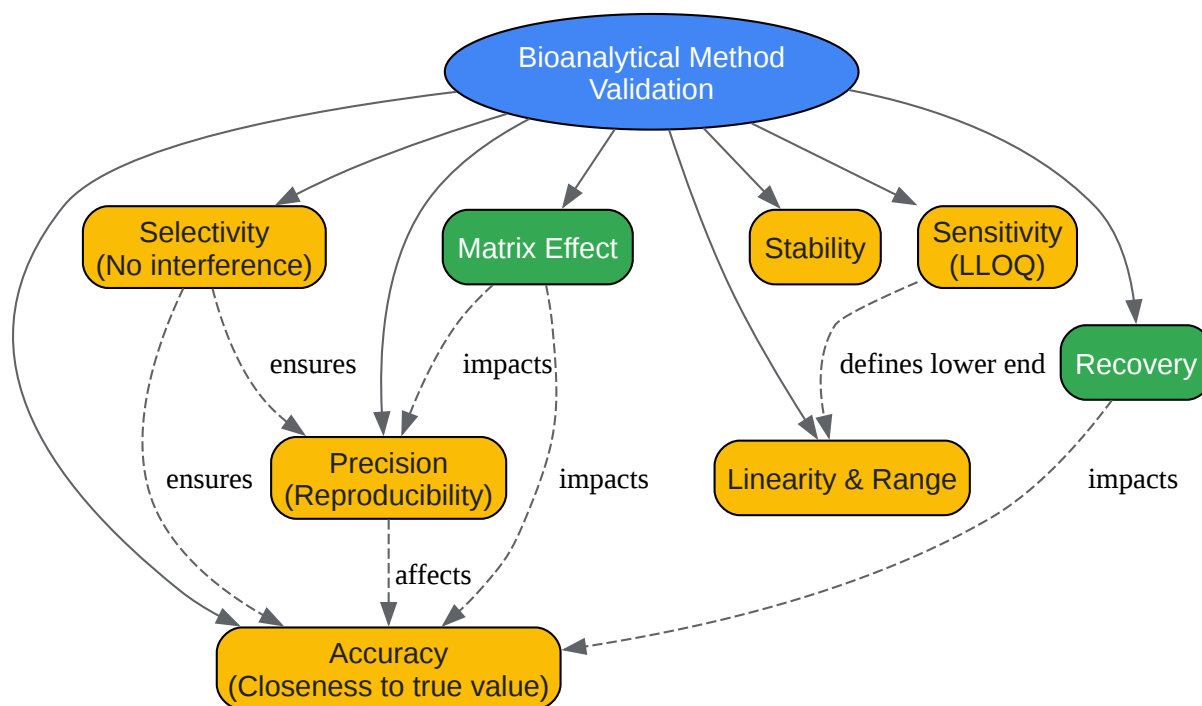
2. Instrument and Conditions

- LC System: UPLC or HPLC system
- Mass Spectrometer: Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Column: C18 analytical column (e.g., Waters Symmetry C18)[4]
- Mobile Phase A: 2-4 mM Ammonium Acetate with 0.1% Formic Acid in Water[2][4]
- Mobile Phase B: 2-4 mM Ammonium Acetate with 0.1% Formic Acid in Methanol/Acetonitrile[2][4]
- Flow Rate: 0.4 - 0.6 mL/min
- Injection Volume: 5 - 20 μ L[4]
- Ionization Mode: ESI Positive
- Monitored Transitions:
 - Everolimus: m/z 975.6 \rightarrow 908.5 $[M+NH_4]^+$ [3]
 - **Everolimus-d4** (IS): m/z 981.5 \rightarrow 914.7 $[M+NH_4]^+$ [5]

3. Sample Preparation (Protein Precipitation)

- Pipette 50-100 μ L of whole blood (calibrator, QC, or patient sample) into a microcentrifuge tube.[\[5\]](#)[\[6\]](#)
- Add 200 μ L of precipitation solution (e.g., 0.1 M Zinc Sulfate in water mixed 1:4 with Methanol or Acetonitrile containing the **Everolimus-d4** internal standard).[\[6\]](#)[\[7\]](#)
- Vortex the mixture vigorously for 30 seconds to ensure complete protein precipitation.
- Centrifuge at high speed (e.g., 13,000 rpm) for 10 minutes to pellet the precipitated proteins.
[\[7\]](#)
- Carefully transfer the supernatant to an autosampler vial for injection into the LC-MS/MS system.





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References

- 1. Everolimus - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. Analytical performance of a new liquid chromatography/tandem mass spectrometric method for determination of everolimus concentrations in whole blood - PubMed [pubmed.ncbi.nlm.nih.gov]

- 4. A direct method for the measurement of everolimus and sirolimus in whole blood by LC-MS/MS using an isotopic everolimus internal standard - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. search.cosmobio.co.jp [search.cosmobio.co.jp]
- 6. restek.com [restek.com]
- 7. msacl.org [msacl.org]
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